

Incidence of Dry Mouth and Dry Eye with Derazantinib

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Compound Focus: Derazantinib

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The following table summarizes the quantitative data available from clinical trials:

Adverse Event	Incidence (Any Grade)	Source (Trial)	Notes
Dry Mouth	27%	FIDES-01 (Phase 2) [1] [2]	Majority of events were low grade (Grade 1 or 2).
Dry Eye	23%	FIDES-01 (Phase 2) [1] [2]	Majority of events were low grade (Grade 1 or 2).

These adverse events are recognized as on-target class effects of FGFR inhibition [3] [4]. The available data indicates that with **Derazantinib**, these side effects occur with a **low incidence** compared to other FGFR inhibitors and are typically mild to moderate in severity [4] [2].

Proposed Management Strategies for Oral and Ocular AEs

While direct references for **Derazantinib** are limited, the following strategies are recommended for managing similar side effects from FGFR inhibitors in general [3].

For Dry Mouth (Xerostomia)

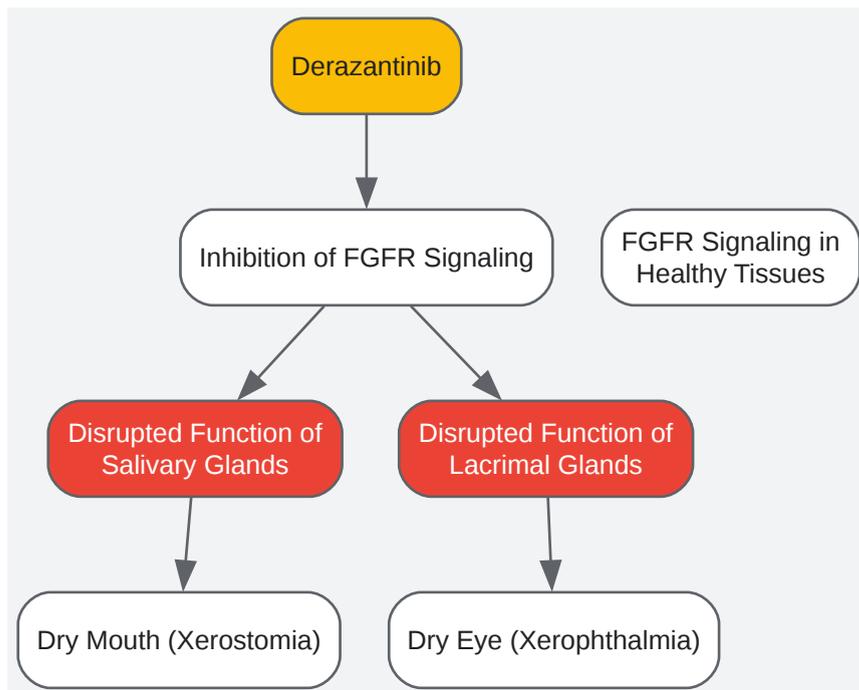
- **Salivary Stimulants:** Use sugar-free gum or candies to promote natural saliva production.
- **Mucoprotective Agents & Oral Rinses:** Consider pilocarpine or baking soda rinses. Moisturizing mouth sprays and mucosa-coating agents can also provide relief [3] [5].
- **General Care:** Maintain adequate hydration and practice meticulous oral hygiene.

For Dry Eye (Xerophthalmia)

- **Lubrication:** Regular use of **preservative-free artificial tears** during the day and lubricating ointments at night.
- **Ophthalmology Consultation:** For persistent symptoms, referral to an eye care specialist is recommended. They may prescribe anti-inflammatory eye drops (e.g., cyclosporine).
- **Environmental Adjustments:** Use a humidifier and avoid direct exposure to air conditioning or fans [3].

Science of FGFR Inhibitor Side Effects

The diagram below illustrates the biological mechanism behind these side effects.



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FGFR signaling is crucial for the normal function and maintenance of various tissues, including the **salivary and lacrimal glands** [3]. **Derazantinib**, as a pan-FGFR inhibitor, targets these receptors not only in cancer cells but also in healthy tissues. This "on-target" inhibition disrupts the function of these glands, leading to reduced saliva and tear production, which clinically presents as dry mouth and dry eye [3] [4].

Key Takeaways for Researchers

- **Monitor and Document:** Consistently track the incidence and severity of dry mouth and dry eye in preclinical and clinical studies using standardized grading scales (e.g., CTCAE).
- **Proactive Management:** Given that these are class effects, consider integrating prophylactic measures and the management strategies outlined above into study protocols.
- **Differentiated Profile:** Note that **Derazantinib** appears to have a **lower incidence of certain FGFR inhibitor class effects** (like severe hand-foot syndrome, stomatitis, and nail toxicity) compared to other drugs in its class [4] [2].

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References

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